

Commercial suppliers and availability of 2-Bromo-5-isopropylthiazole

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Compound of Interest

Compound Name: 2-Bromo-5-isopropylthiazole

Cat. No.: B1440229

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An In-depth Technical Guide to **2-Bromo-5-isopropylthiazole**: Sourcing, Synthesis, and Application

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals on the procurement, handling, and application of **2-Bromo-5-isopropylthiazole** (CAS No. 1159817-16-9). As a key heterocyclic building block, the strategic use of this intermediate can significantly impact the timeline and success of a drug discovery campaign. This document provides not only procedural details but also the underlying scientific rationale to empower researchers in their synthetic endeavors.

The Strategic Importance of 2-Bromo-5-isopropylthiazole in Medicinal Chemistry

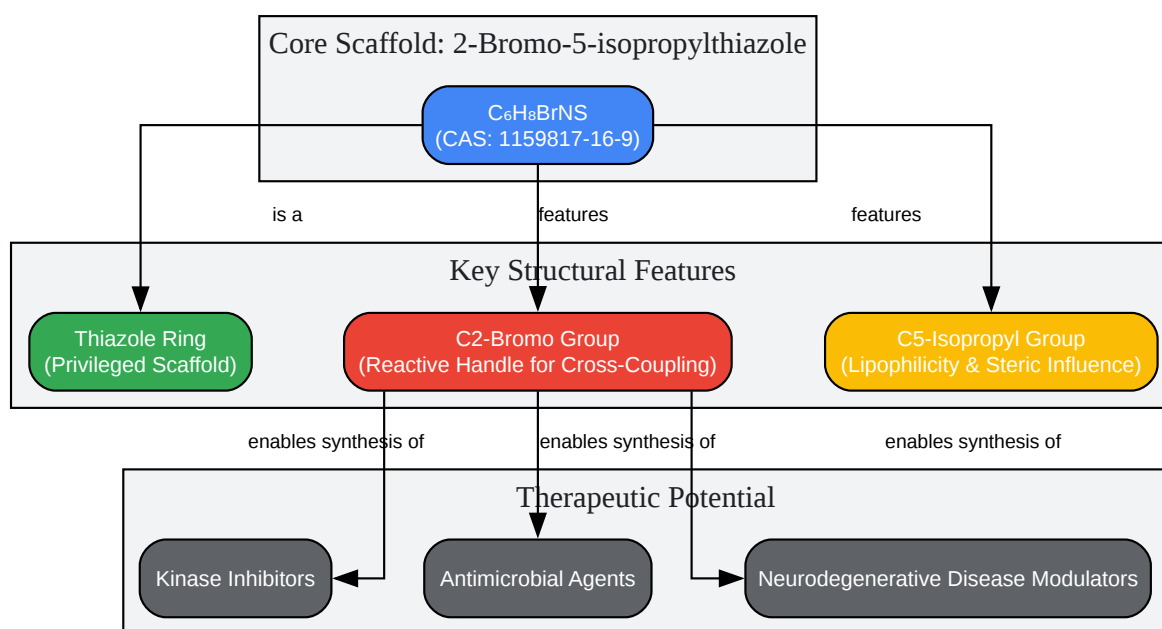
The thiazole ring is a privileged scaffold in drug discovery, appearing in numerous FDA-approved therapeutic agents. Its ability to act as a bioisostere for other aromatic systems, engage in hydrogen bonding, and serve as a rigid core for orienting pharmacophoric groups makes it a highly valuable motif. **2-Bromo-5-isopropylthiazole** emerges as a particularly useful intermediate for several reasons:

- **Orthogonal Reactivity:** The bromine atom at the C2 position provides a reactive handle for facile functionalization, primarily through palladium-catalyzed cross-coupling reactions (e.g.,

Suzuki, Sonogashira, Buchwald-Hartwig). This allows for the strategic introduction of diverse substituents.

- **Lipophilic Control:** The isopropyl group at the C5 position contributes to the molecule's lipophilicity. In drug design, modulating lipophilicity is critical for optimizing a compound's ADME (Absorption, Distribution, Metabolism, and Excretion) properties, such as cell permeability and metabolic stability.
- **Vectorial Elaboration:** The distinct substitution pattern allows for controlled, stepwise elaboration of the molecular scaffold, enabling a systematic exploration of the chemical space around the thiazole core to fine-tune pharmacological activity and selectivity.[1]

The application of similar substituted thiazoles in the development of kinase inhibitors, antimicrobial, and antitubercular agents underscores the potential of derivatives synthesized from this specific building block.[1][2][3]



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Caption: Logical relationship of **2-Bromo-5-isopropylthiazole**'s features.

Commercial Availability and Supplier Vetting

2-Bromo-5-isopropylthiazole is readily available from a range of commercial chemical suppliers. However, purity, batch-to-batch consistency, and documentation can vary significantly. For research and development, particularly in a regulated environment, rigorous supplier selection is paramount.

Table 1: Representative Commercial Suppliers

Supplier	CAS Number	Typical Purity	Notes
AstaTech (Chengdu) Pharma. Co., Ltd.	1159817-16-9	97% (HPLC/GC)	Offers various quantities from grams to kilograms.[4]
Bide Pharmatech Ltd.	1159817-16-9	>98%	Known for a wide catalog of building blocks.[5]
AK Scientific, Inc.	1159817-16-9	Not specified	Provides smaller, research-focused quantities.[6]
Zouping Mingxing Chemical Co.,Ltd.	1159817-16-9	Not specified	A China-based manufacturer.[5]
Thoreauchem	1159817-16-9	97%	Lists key physicochemical properties.[7]
Career Henan Chemical Co.	1159817-16-9	99%	Offers bulk quantities up to 100KG.[8]

Disclaimer: This list is not exhaustive and does not constitute an endorsement. Researchers should perform their own due diligence.

Best Practices for Procurement & Quality Control

- Request a Certificate of Analysis (CoA): Always request a batch-specific CoA before purchase. This document is the primary source of quality information.

- **Verify Identity and Purity:** The CoA should confirm the identity via ^1H NMR and/or Mass Spectrometry. Purity is typically assessed by HPLC or GC, and the chromatogram should be reviewed for significant impurities.
- **In-House Verification:** Upon receipt, it is best practice to perform in-house analytical testing to verify the identity and purity stated on the CoA. A simple ^1H NMR spectrum can quickly confirm the structure and identify any major organic impurities.

Physicochemical Properties and Safe Handling

Understanding the compound's properties is crucial for safe handling and successful experimental design.

Table 2: Key Physicochemical Data

Property	Value	Source
CAS Number	1159817-16-9	[4][7]
Molecular Formula	$\text{C}_6\text{H}_8\text{BrNS}$	[4][7]
Molecular Weight	206.1 g/mol	[4]
Appearance	Solid (Typical)	Inferred from related compounds
Purity	97-99% (Typical)	[7][8]

Safety, Storage, and Handling

While a specific Safety Data Sheet (SDS) for **2-Bromo-5-isopropylthiazole** is not readily available in the search results, data from structurally related bromothiazoles provide essential guidance. These compounds are often classified with significant hazards.

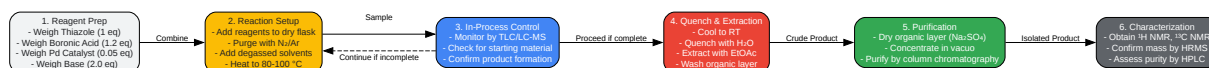
- **Hazard Profile (Anticipated):** Based on analogous compounds like 2-bromothiazole, expect potential for acute toxicity (if swallowed, in contact with skin, or if inhaled), skin irritation, and serious eye irritation.[9][10] Some organobromine compounds may also have long-term health effects.

- Personal Protective Equipment (PPE): Always handle this compound inside a certified chemical fume hood. Wear standard PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[9][11]
- Handling Precautions: Avoid creating dust. Do not breathe dust, fumes, or vapors. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[10]

Application in Synthetic Chemistry: A Practical Workflow

The primary utility of **2-Bromo-5-isopropylthiazole** is as an electrophilic partner in cross-coupling reactions. The following section details a representative, self-validating protocol for a Suzuki-Miyaura coupling, a cornerstone reaction in modern drug discovery.

Diagram: Suzuki Coupling Experimental Workflow



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